

Bis(4-fluorophenyl)methanamine: A Technical Guide to Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: *Bis(4-fluorophenyl)methanamine*

CAS No.: *55095-27-7*

Cat. No.: *B3037701*

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Executive Summary

Bis(4-fluorophenyl)methanamine (CAS 55095-27-7), also known as 4,4'-difluorobenzhydrylamine, is a critical pharmacophore in medicinal chemistry. It serves as the structural backbone for a class of diphenylmethyl-piperazine calcium channel blockers, most notably Flunarizine and Lomerizine. The introduction of para-fluorine atoms into the benzhydryl scaffold significantly alters the physicochemical profile compared to the unsubstituted parent compound, enhancing metabolic stability against ring oxidation and modulating lipophilicity (LogP) for improved blood-brain barrier penetration. This guide details the physicochemical properties, validated synthetic protocols, and application of this amine in drug development.

Part 1: Physicochemical Profile

The dual fluorination at the para-positions of the phenyl rings exerts a strong electron-withdrawing inductive effect (-I), lowering the basicity of the amine compared to unsubstituted benzhydrylamine.

Table 1: Key Chemical Properties

Property	Value	Notes
IUPAC Name	1,1-Bis(4-fluorophenyl)methanamine	Also: C,C-Bis(4-fluorophenyl)methylamine
CAS Number	55095-27-7 (Free Base)287111-67-5 (HCl Salt)	Commercially available often as HCl salt
Molecular Formula	C ₁₃ H ₁₁ F ₂ N	
Molecular Weight	219.23 g/mol	
Physical State	Liquid (Free Base)White Solid (HCl Salt)	Free base is viscous; Salt is crystalline
Boiling Point	~304 °C (Predicted)	High boiling point requires vacuum distillation
Density	1.206 g/cm ³	Denser than water
pKa	8.23 ± 0.10 (Predicted)	Lower than benzhydramine (~9. [1] [2] [3] [4] [5] [6] [7] [8] 0) due to F-substitution
Solubility	DMSO, Methanol, DCM	Low water solubility for free base
Storage	2–8°C, Inert Atmosphere	Air-sensitive; store under Argon/Nitrogen

Part 2: Synthetic Methodologies

Primary Route: The Leuckart Reaction

The most robust industrial route involves the reductive amination of 4,4'-difluorobenzophenone using ammonium formate. This "one-pot" transformation avoids the use of high-pressure hydrogenation or expensive metal catalysts.

Mechanism: The ketone undergoes nucleophilic attack by ammonia (generated in situ) to form an imine, which is reduced by formic acid via hydride transfer.

Experimental Protocol

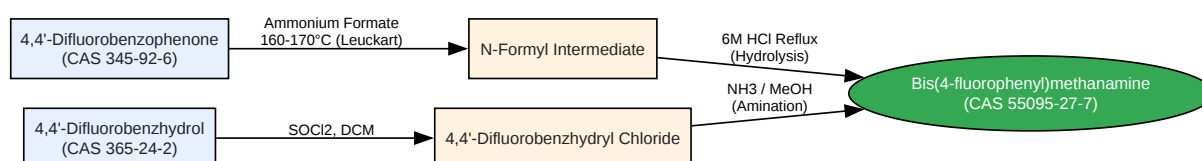
- Reagents: 4,4'-Difluorobenzophenone (1.0 eq), Ammonium Formate (4.0 eq), Formic Acid (catalytic).
- Reaction: Combine reagents in a round-bottom flask equipped with a distillation head.
- Heating: Heat the mixture to 160–170°C. Water and CO₂ will evolve. Maintain temperature for 6–12 hours until ketone consumption is complete (monitor via TLC/HPLC).
- Hydrolysis: The intermediate formed is often the N-formyl derivative. Cool to 100°C and add 6M HCl. Reflux for 2 hours to hydrolyze the formamide to the amine hydrochloride.
- Work-up: Cool to room temperature. The product may precipitate as the HCl salt. Filter and wash with cold ether.
 - For Free Base: Basify the aqueous solution with 20% NaOH to pH >12, extract with Dichloromethane (DCM), dry over Na₂SO₄, and concentrate.

Alternative Route: From Alcohol via Chloride

Used when the alcohol precursor (4,4'-difluorobenzhydrol) is more readily available.

- Chlorination: React 4,4'-difluorobenzhydrol with Thionyl Chloride (SOCl₂) in DCM at reflux to yield 4,4'-difluorobenzhydrol chloride.
- Amination: React the chloride with excess ammonia (in methanol) or via the Gabriel Synthesis (Potassium phthalimide followed by hydrazine cleavage) to prevent over-alkylation.

Visualization: Synthesis Pathways



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Caption: Figure 1. Dual synthetic pathways to **Bis(4-fluorophenyl)methanamine** via Leuckart reaction (top) and nucleophilic substitution (bottom).

Part 3: Chemical Reactivity & Functionalization[10]

Nucleophilicity

The amine nitrogen is a secondary carbon-bound primary amine. Due to the electron-withdrawing nature of the two 4-fluorophenyl rings, the lone pair on the nitrogen is slightly less available than in non-fluorinated analogues.

- Implication: Acylation and alkylation reactions may require slightly higher temperatures or stronger bases (e.g., K_2CO_3 vs. Et_3N) compared to benzylamine.

Protection Strategies

For multi-step synthesis (e.g., peptide coupling or linker attachment):

- Boc-Protection: Reacts readily with Boc_2O in THF/Water with $NaHCO_3$. Stable to basic conditions.
- Fmoc-Protection: Reacts with Fmoc-OSu. Useful for solid-phase synthesis.

Salt Formation

The free base absorbs CO_2 from the air (carbamate formation). It is best stored as the Hydrochloride (HCl) or Fumarate salt. The HCl salt is prepared by bubbling HCl gas through an ethereal solution of the free base.

Part 4: Applications in Drug Discovery[11]

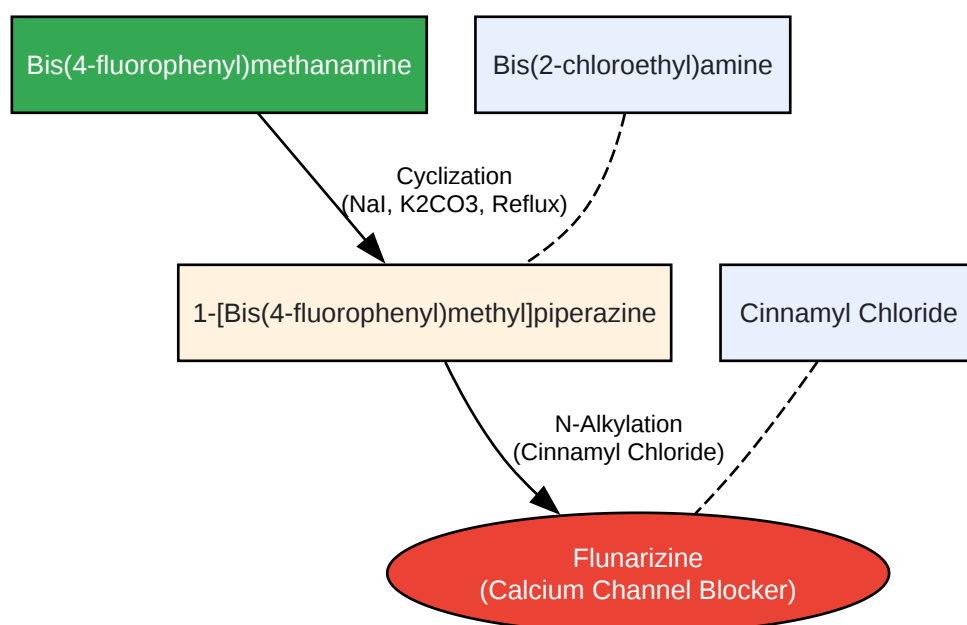
Case Study: Synthesis of Flunarizine

Flunarizine is a classic calcium channel blocker used for migraine prophylaxis. The **bis(4-fluorophenyl)methanamine** moiety is the "anchor" that provides lipophilicity and receptor affinity.

Synthesis Workflow:

- N-Alkylation: **Bis(4-fluorophenyl)methanamine** is reacted with excess Piperazine (or a protected piperazine derivative) to form the benzhydryl-piperazine core.
 - Note: Direct alkylation of the amine with a bis-chloroethyl amine derivative is a common cyclization strategy to form the piperazine ring directly on the nitrogen.
- Cinnamylation: The resulting secondary amine of the piperazine ring is alkylated with Cinnamyl Chloride to yield Flunarizine.

Visualization: Flunarizine Assembly



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Caption: Figure 2. The convergent synthesis of Flunarizine utilizing **Bis(4-fluorophenyl)methanamine** as the primary scaffold.

SAR Insights: Why Fluorine?

- Metabolic Blockade: The para-positions of phenyl rings are primary sites for Cytochrome P450 oxidation. Fluorine substitution blocks this metabolism, significantly extending the half-life () of the drug.

- Lipophilicity: The C-F bond increases lipophilicity without adding significant steric bulk (Fluorine Van der Waals radius = 1.47 Å vs Hydrogen = 1.20 Å), enhancing CNS penetration.

Part 5: Safety, Handling & Analytics

Safety Protocols

- Corrosivity: As a primary amine, the free base is corrosive to skin and mucous membranes (Skin Corr. 1B).
- Inhalation: High vapor pressure at elevated temperatures; use a fume hood.
- First Aid: In case of contact, wash immediately with polyethylene glycol 400 or water.

Analytical Characterization

- HPLC: Use a C18 column with a gradient of Acetonitrile/Water (0.1% TFA). The difluoro substitution provides a distinct retention time shift compared to the non-fluorinated standard.
- NMR (^1H , 400 MHz, CDCl_3): Look for the methine proton () singlet around 5.2–5.5 ppm. The aromatic region will show characteristic splitting (multiplets) due to coupling.
- NMR (^{19}F): A singlet (or multiplet depending on resolution) around -115 ppm.

References

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Sources

- 1. 2,4-Difluorobenzylamine | 72235-52-0 [[chemicalbook.com](#)]
- 2. Bis(4-fluorophenyl)methanamine hydrochloride (1 x 5 g) | Reagentia [[reagentia.eu](#)]
- 3. bis[(4-fluorophenyl)methyl]amine | 55095-27-7 [[chemicalbook.com](#)]
- 4. 55095-27-7|Bis(4-fluorophenyl)methanamine|BLD Pharm [[bldpharm.com](#)]
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- 6. Identification and synthesis of by-products found in 4-methylthioamphetamine (4-MTA) produced by the Leuckart method - PubMed [[pubmed.ncbi.nlm.nih.gov](#)]
- 7. Synthesis of [^{18}F]flunarizine - PubMed [[pubmed.ncbi.nlm.nih.gov](#)]
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